

Solvent Blue 83 anthraquinone vs triarylmethane structure

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: C.I. Solvent Blue 83

CAS No.: 103220-11-7

Cat. No.: S1818684

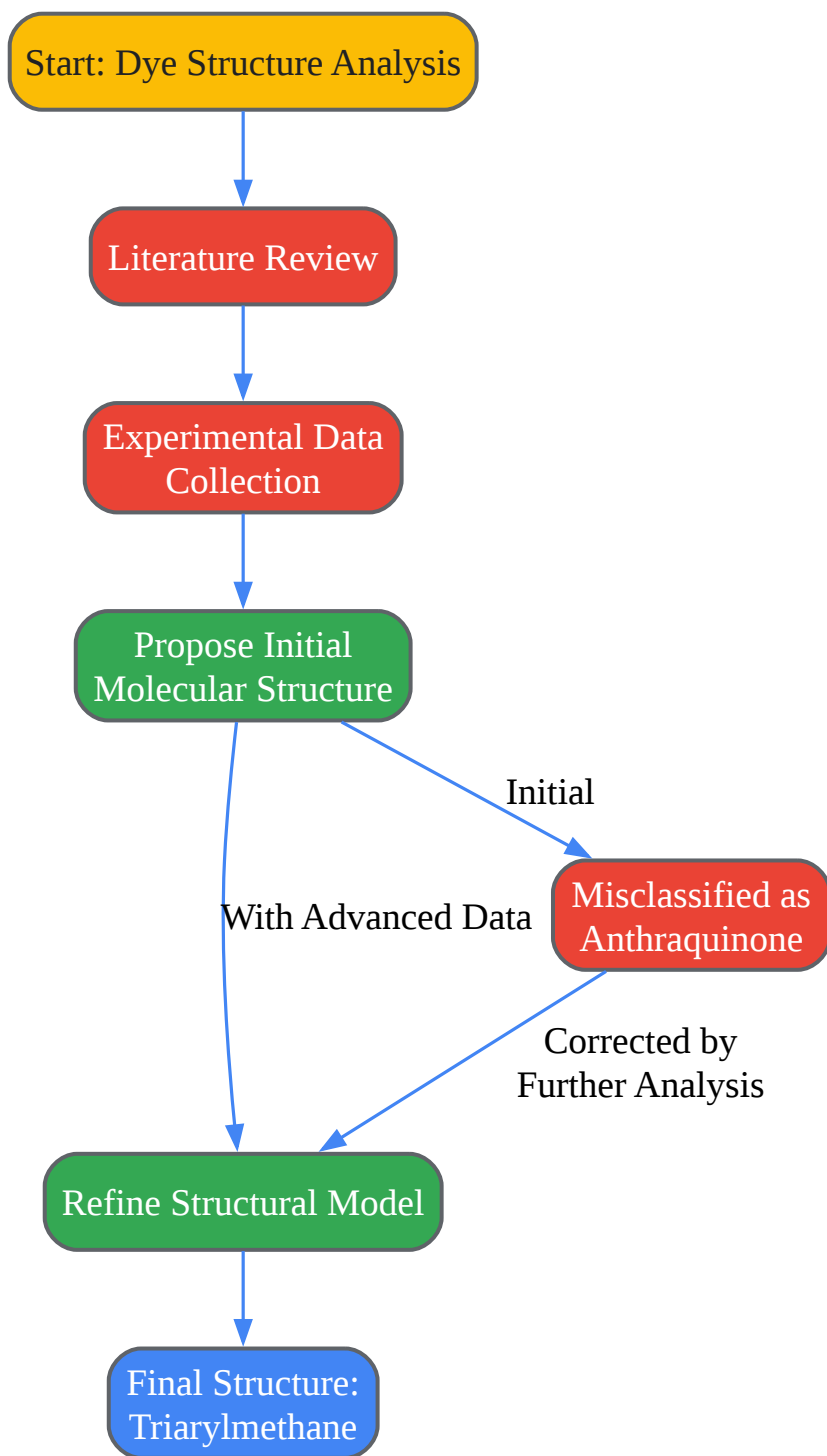
Get Quote

Molecular Structure: Anthraquinone vs. Triarylmethane

The confusion around the structure of Solvent Blue 83 is clarified by detailed structural analysis, which confirms it does not possess an anthraquinone core.

- **Consensus Structure: Triarylmethane** Recent structural characterization has identified the compound as **1-Naphthalenemethanol, α,α -bis[4-(dimethylamino)phenyl]-4-(phenylamino)** [1]. This structure is characteristic of triarylmethane dyes, featuring a central carbon atom bonded to three aromatic ring systems [1] [2]. The molecular weight has been determined to be approximately **511.69 g/mol** [1].
- **Initial Misclassification: Anthraquinone** Some sources initially suggested an anthraquinone-based structure, which has since been superseded by more comprehensive analysis [1] [3]. For comparison, a related dye, **Solvent Blue 12**, is a verified anthraquinone dye with the structure **1-Amino-2-bromo-4-[(4-methylphenyl)amino]-9,10-anthraquinone** and a molecular formula of **C₂₁H₁₅BrN₂O₂** [4].

The diagram below illustrates the workflow for determining the correct molecular structure of a dye like Solvent Blue 83.



[Click to download full resolution via product page](#)

Workflow for determining Solvent Blue 83 structure

Physical, Chemical & Application Properties

The table below summarizes the key properties of Solvent Blue 83, which are consistent with its triarylmethane classification [1] [3].

Property	Description / Value
CAS Registry Number	103220-11-7 [1] [3]
Molecular Formula	C ₁₂ H ₁₁ N ₃ (as cited for triarylmethane structure) [1]
Thermal Stability	Excellent heat resistance, stable up to 280°C [1] [3]
Solubility Profile	Insoluble in water; soluble in various organic solvents including alcohols and aromatic solvents [1]. Shows no change in 5% HCl or 5% Na ₂ CO ₃ , indicating good chemical stability [3].
Key Reactions	Electrophilic aromatic substitution and reduction reactions, typical for triarylmethane dyes [1].
Primary Applications	Used as a colorant in plastics, inks, and other non-aqueous systems [1].

Experimental Protocols for Characterization

For researchers needing to verify the structure and properties of Solvent Blue 83, the following experimental methodologies are recommended based on the literature.

Structural Verification Techniques

The molecular structure of Solvent Blue 83 has been verified through a combination of techniques [1]:

- X-ray Crystallography:** Provides definitive three-dimensional atomic positions and bond lengths [1].
- Nuclear Magnetic Resonance (NMR) Spectroscopy:** Offers detailed information about molecular connectivity and the electronic environment of specific atoms (e.g., confirming the presence and

symmetry of dimethylamino groups) [1].

- **Mass Spectrometry:** Confirms molecular weight and provides structural insights through fragmentation patterns consistent with the proposed triarylmethane framework [1].

Spectroscopic Analysis

The spectroscopic characteristics are consistent with a triarylmethane structure and its conjugated electronic system [1].

- **Ultraviolet-Visible (UV-Vis) Spectroscopy:** Reveals characteristic absorption patterns in the visible region due to $\pi \rightarrow \pi^*$ electronic transitions within the extended conjugated system, producing its blue color [1].
- **Infrared (IR) Spectroscopy:** Identifies functional groups through their vibrational frequencies, such as aromatic carbon-carbon stretches and carbon-nitrogen stretches from amino groups [1].

Thermal Analysis Protocol

The documented heat resistance of up to 280°C can be confirmed and characterized using the following method [1]:

- **Instrumentation:** Use a Thermogravimetric Analyzer (TGA) coupled with a Differential Scanning Calorimeter (DSC).
- **Procedure:** Subject a sample of the dye to a controlled temperature increase (e.g., 10°C per minute) from room temperature to beyond 500°C in an inert atmosphere.
- **Data Analysis:**
 - The TGA curve will show **minimal weight loss (<5%) below 280°C**, confirming excellent thermal integrity [1].
 - Major structural breakdown typically occurs between **350-450°C** [1].
 - DSC can be used to identify any glass transitions or melting points associated with the dye.

Key Insights for Researchers

- **Addressing Contradictions:** The initial misclassification of Solvent Blue 83 as an anthraquinone highlights the importance of relying on peer-reviewed structural analysis (e.g., X-ray crystallography) over supplier catalogs or databases that may not be updated.

- **Property-Structure Relationship:** Its high thermal stability (280°C) and solubility profile are direct consequences of its large, aromatic triarylmethane structure and the lack of polar, ionizable groups [1] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Buy C.I. Solvent Blue 83 | 103220-11-7 [smolecule.com]
2. Triarylmethane - an overview | ScienceDirect Topics [sciencedirect.com]
3. Solvent Blue 83 [worlddyevariety.com]
4. 12 (C.I. 62100) | C₂₁H₁₅BrN₂O₂ Solvent blue [chemspider.com]

To cite this document: Smolecule. [Solvent Blue 83 anthraquinone vs triarylmethane structure].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1818684#solvent-blue-83-anthraquinone-vs-triarylmethane-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com